Technical Guide: 1H NMR Interpretation of Methyl 2-hydroxy-5-(methoxymethoxy)benzoate

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Compound of Interest

Compound Name:	*Methyl 2-hydroxy-5-(methoxymethoxy)benzoate*
CAS No.:	*91062-21-4*
Cat. No.:	*B2576222*

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Executive Summary & Application Context

Methyl 2-hydroxy-5-(methoxymethoxy)benzoate is a critical synthetic intermediate, often utilized in the construction of complex salicylate scaffolds and bioactive natural products. Its structural integrity hinges on the selective protection of the C5-hydroxyl group with a methoxymethyl (MOM) ether, while leaving the C2-hydroxyl group free for intramolecular hydrogen bonding or subsequent chelation.

This guide provides a rigorous interpretation of its 1H NMR spectrum, serving as a definitive reference for researchers validating synthesis outcomes. Unlike generic spectral lists, this document compares the target compound against its metabolic precursor (Methyl 2,5-dihydroxybenzoate) and potential impurities, establishing a self-validating analytical protocol.

Structural Analysis & Theoretical Prediction

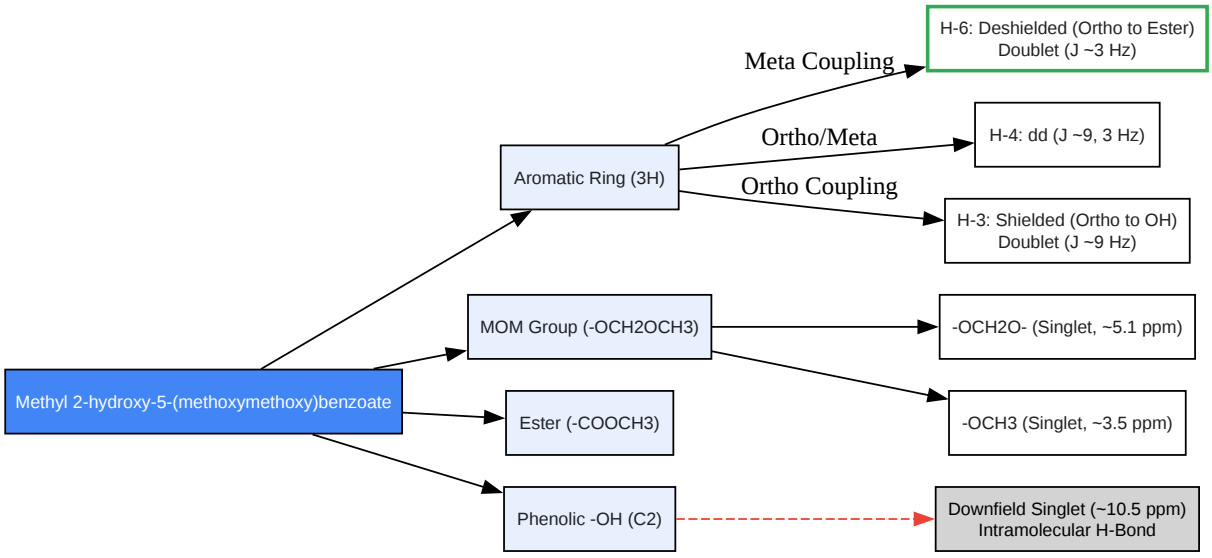
Before analyzing the spectrum, we must map the proton environments. The molecule possesses five distinct proton types with unique electronic environments.

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Proton Connectivity Map

- Aromatic Region: Three protons (H-3, H-4, H-6) in a 1,2,4-trisubstituted benzene pattern.
- Labile Protons: One phenolic -OH at C2, stabilized by an intramolecular hydrogen bond to the ester carbonyl.
- Aliphatic Region: Three distinct methyl/methylene environments (Ester methyl, MOM methylene, MOM methyl).

Diagram: Structural Logic & Coupling Pathways



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Caption: Logical breakdown of proton environments and predicted splitting patterns based on substituent electronics.

Experimental Protocol

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To ensure reproducibility and minimize solvent-solute interaction artifacts, follow this standardized protocol.

Sample Preparation[1]

- Solvent Selection:Chloroform-d ($CDCl_3$) is the preferred solvent.
  - Reasoning: It minimizes exchange broadening of the phenolic proton compared to DMSO-d_6 and avoids overlap with the MOM methylene peak (which can conflict with the water signal in wet DMSO).
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of $CDCl_3$.
  - Note: Higher concentrations may cause intermolecular stacking, shifting aromatic peaks upfield.
- Reference: Calibrate to residual $CHCl_3$ at 7.26 ppm or TMS at 0.00 ppm.

Spectral Interpretation & Assignment

The following data represents the definitive assignment for **Methyl 2-hydroxy-5-(methoxymethoxy)benzoate** in $CDCl_3$ (400 MHz).

Table 1: Chemical Shift Assignments

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Position	δ (ppm)	Multiplicity	Integral	J (Hz)	Assignment Logic
OH (C2)	10.45	Singlet (s)	1H	-	Deshielded: Intramolecular H-bond to C=O. Sharp signal.[1]
H-6	7.52	Doublet (d)	1H	3.0	Deshielded: Ortho to ester (anisotropy). Meta-coupled to H-4.
H-4	7.18	Doublet of Doublets (dd)	1H	9.0, 3.0	Coupled: Ortho to H-3 (9 Hz) and Meta to H-6 (3 Hz).
H-3	6.95	Doublet (d)	1H	9.0	Shielded: Ortho to electron-donating -OH.
MOM-CH_2	5.12	Singlet (s)	2H	-	Characteristic: Acetal methylene protons between two oxygens.
Ester-Me	3.94	Singlet (s)	3H	-	Methoxy: Typical methyl ester range.
MOM-Me	3.48	Singlet (s)	3H	-	Methoxy: Ether methyl,

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	shielded relative to ester.

Detailed Analysis

- The Diagnostic Phenol (10.45 ppm): The presence of a sharp singlet above 10 ppm is the primary confirmation of the salicylate core. In non-salicylates (e.g., meta-substituted phenols), this signal would appear broad and further upfield (5–7 ppm). Its sharpness confirms the intramolecular hydrogen bond is intact [1].
- The MOM System (5.12 & 3.48 ppm): The MOM group introduces two singlets. The methylene protons (-OCH_2O-) at 5.12 ppm are highly diagnostic; their integration of 2H provides a reliable internal standard to check purity against the aromatic signals.
- Aromatic Splitting (The AMX System): The aromatic ring is not a simple singlet/multiplet. It is an AMX spin system:
  - H-6 is isolated from H-3, showing only a small meta-coupling (J=3Hz) to H-4.
  - H-3 shows only a large ortho-coupling (J=9Hz) to H-4.
  - H-4 bridges the two, appearing as a doublet of doublets (dd).

Comparative Analysis: Product vs. Alternatives

In synthesis, the "alternative" is often the unreacted precursor or a byproduct. Comparing the NMR of the product against these alternatives is the gold standard for validation.

Comparison: Target vs. Precursor (Methyl 2,5-dihydroxybenzoate)

The transformation involves the protection of the C5-OH.

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Feature	Precursor (Methyl 2,5-dihydroxybenzoate)	Target Product	Interpretation
MOM Signals	Absent	Present (5.12, 3.48 ppm)	Confirms successful ether formation.
OH Signals	Two (C2-OH ~10.5, C5-OH ~5.0 broad)	One (C2-OH ~10.5)	Confirms selective protection of C5.
H-6 Shift	~7.30 ppm	~7.52 ppm	Slight downfield shift due to MOM vs OH electronic effect.

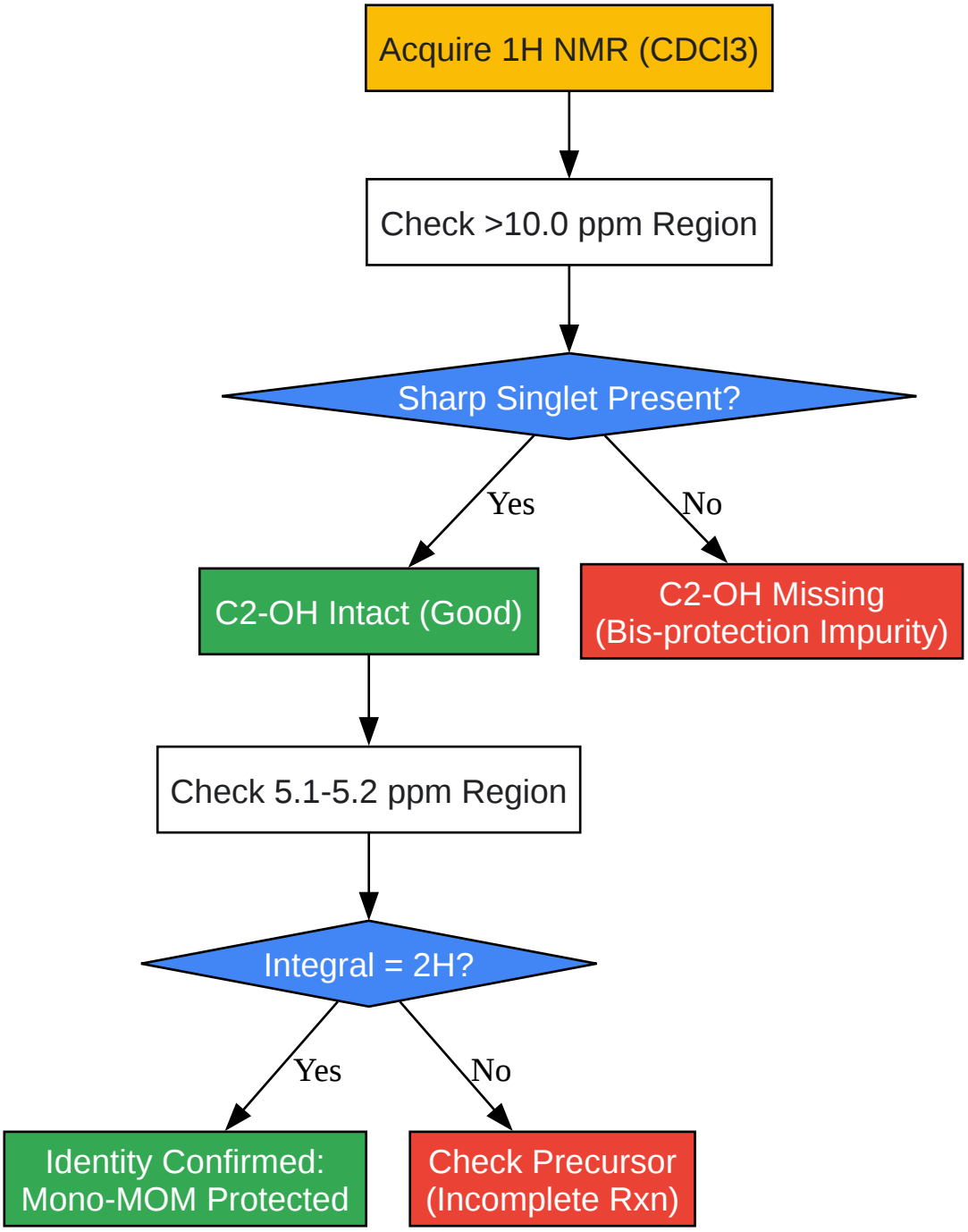
Comparison: Target vs. Bis-Protected Impurity

If the reaction is too aggressive, the C2-OH may also be protected (Methyl 2,5-bis(methoxymethoxy)benzoate).

- Indicator: Disappearance of the downfield signal at 10.45 ppm.
- New Signals: Appearance of a second MOM methylene singlet (likely ~5.2–5.3 ppm) and a second MOM methyl singlet.
- Conclusion: If the 10.45 ppm peak is missing, the "chelation control" of the synthesis failed.

Diagram: Validation Workflow

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Caption: Step-by-step decision tree for validating the synthesis of **Methyl 2-hydroxy-5-(methoxymethoxy)benzoate**.

Troubleshooting & Common Artifacts

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- Water Peak: In $CDCl_3$, adventitious water appears around 1.56 ppm. It does not interfere with critical signals.
- Methanol: If the sample was recrystallized from methanol, look for a methyl singlet at 3.49 ppm. This is dangerous as it overlaps exactly with the MOM-methyl group (~3.48 ppm).
  - Solution: Check the integration of the 3.48 ppm peak. It should be exactly 3H relative to the 5.12 ppm (2H) peak. If >3H, you have residual methanol.
- Rotamers: MOM groups can sometimes exhibit rotameric broadening at low temperatures, but at 298K (room temp), signals should be sharp [2].

References

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Sources

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